Technical Guide: Spectral Profiling of 5-Bromo-2-(1-naphthylmethoxy)phenylamine

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Compound of Interest

Compound Name:	*5-Bromo-2-(1-naphthylmethoxy)phenylamine*
CAS No.:	*946743-28-8*
Cat. No.:	*B3172899*

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Molecule Overview & Significance

- IUPAC Name: 5-Bromo-2-(naphthalen-1-ylmethoxy)aniline
- Molecular Formula: C

  H

  BrNO
- Molecular Weight: 328.21 g/mol
- Core Scaffold: The molecule features an electron-rich aniline ring substituted with a bromine atom at the 5-position and a bulky, lipophilic naphthylmethoxy group at the 2-position. This specific substitution pattern is critical for establishing hydrophobic interactions in protein binding pockets.

Structural Visualization

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The structure consists of two aromatic systems linked by a methylene ether bridge. The numbering scheme used for spectral assignment is defined below:

- Ring A (Aniline): C1–NH

  , C2–O–CH

  , C3–H, C4–H, C5–Br, C6–H.

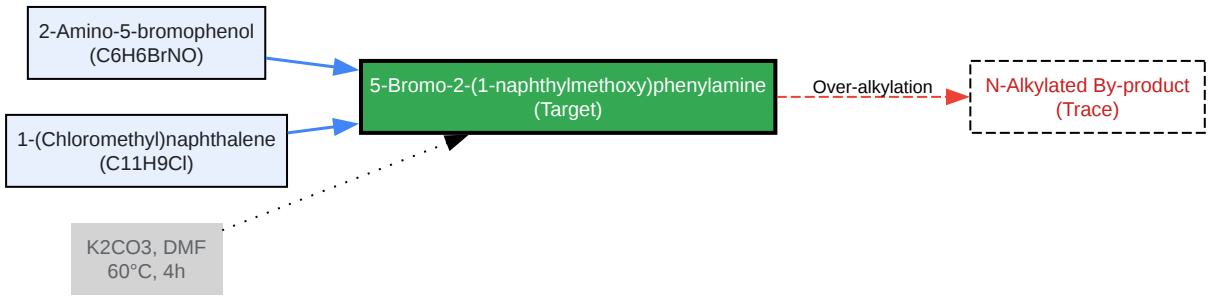
- Linker: –O–CH

  – (attached to Naphthalene C1').

- Ring B (Naphthalene): Standard naphthalene numbering.

Synthesis & Reaction Pathway

To understand the spectral impurities often found in crude samples, it is essential to review the synthesis pathway. The compound is typically synthesized via the O-alkylation of 2-amino-5-bromophenol (or its nitro-precursor followed by reduction) with 1-(chloromethyl)naphthalene.



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Figure 1: Synthetic pathway via Williamson ether synthesis.

H NMR Spectral Data

The proton NMR spectrum is characterized by the distinct methylene singlet of the ether linkage and the coupling patterns of the trisubstituted aniline ring.

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Solvent: DMSO-

or CDCl

(Data below standardized to CDCl

,

in ppm). Frequency: 400 MHz[1][2][3][4]

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Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment (Proton)	Structural Insight
8.05 – 7.45	Multiplet (m)	7H	–	Naphthalene Ar-H	Characteristic aromatic envelope of the naphthyl group.
7.24	Doublet of Doublets (dd)	1H	,	Aniline H-4	Deshielded by ortho-Br; couples to H3 and H6.
6.92	Doublet (d)	1H		Aniline H-6	Ortho to amino group; meta coupling to H4 visible.
6.83	Doublet (d)	1H		Aniline H-3	Ortho to alkoxy group; shielded by oxygen donation.
5.45	Singlet (s)	2H	–	–O–CH _	Benzylic methylene; significantly deshielded by O and Naphthyl ring.
3.90	Broad Singlet (br s)	2H	–	–NH	Exchangeable protons; shift varies with

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	concentration /solvent.

Interpretation Logic

- The Aniline Core: The 1,2,5-substitution pattern creates a specific splitting system. H3 (ortho to the ether oxygen) is typically the most shielded aromatic proton due to the resonance donation of the oxygen. H4 appears as a dd due to strong ortho-coupling with H3 and weak meta-coupling with H6.
- The Methylene Bridge: The singlet at ~5.45 ppm is a diagnostic peak. If this peak appears as a doublet or shows diastereotopicity, it indicates a chiral impurity or restricted rotation, though it is typically a sharp singlet in this achiral molecule.

C NMR Spectral Data

The carbon spectrum confirms the backbone structure, distinguishing the electron-rich oxygenated carbons from the electron-deficient brominated carbon.

Solvent: CDCl

Reference: TMS (0.0 ppm) or CDCl

triplet (77.16 ppm).

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Chemical Shift (, ppm)	Type	Assignment (Carbon)	Electronic Environment
146.5	Quaternary (C)	Aniline C-2	Directly attached to Oxygen (ipso).
137.2	Quaternary (C)	Aniline C-1	Directly attached to Nitrogen (ipso).
133.8	Quaternary (C)	Naphthalene C-4a'	Ring junction.
131.5	Quaternary (C)	Naphthalene C-8a'	Ring junction.
131.2	Quaternary (C)	Naphthalene C-1'	Ipso to methylene bridge.
129.5 – 123.0	Methine (CH)	Naphthalene C-2' to C-8'	Aromatic signals (7 carbons).
122.5	Methine (CH)	Aniline C-4	Meta to amino/alkoxy.
118.2	Methine (CH)	Aniline C-6	Ortho to amino.
114.5	Methine (CH)	Aniline C-3	Ortho to alkoxy.
112.8	Quaternary (C)	Aniline C-5	Attached to Bromine (Heavy atom effect shields C).
70.2	Methylene (CH)	–O–CH –	Ether linkage carbon.

Experimental Protocol for Data Acquisition

To ensure reproducibility and spectral fidelity, follow this standardized protocol.

A. Sample Preparation[1][3][4][5][6]

- Mass: Weigh 10–15 mg of the solid sample.
- Solvent: Add 0.6 mL of CDCl

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(99.8% D) containing 0.03% TMS (v/v).

- Note: If solubility is poor, switch to DMSO-

  . Note that in DMSO, the -NH

  peak will shift downfield (approx 4.5–5.0 ppm) and may show coupling if water is absent.

- Filtration: If the solution is cloudy, filter through a cotton plug within a glass pipette directly into the NMR tube to remove inorganic salts (e.g., KBr/KBrO

  residues from synthesis).

B. Instrument Parameters (H)[1][3][6][7][8]

- Pulse Sequence: Standard zg30 (30° excitation pulse).
- Relaxation Delay (D1): 1.0 second (sufficient for protons).
- Number of Scans (NS): 16 (minimum) to 64 (for high S/N).
- Spectral Width: 0 to 12 ppm.

C. Instrument Parameters (C)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): 2.0 seconds.
- Number of Scans (NS): 1024 (Carbon-13 has low natural abundance).
- Processing: Apply 1.0–3.0 Hz line broadening (LB) exponential multiplication before Fourier Transform to reduce noise.

References

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